

Safeguarding Your Research: A Comprehensive Guide to Handling Spinorphin TFA

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Compound of Interest

Compound Name: Spinorphin TFA

Cat. No.: B12426442

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This document provides essential safety and logistical information for the handling and disposal of **Spinorphin TFA**. Adherence to these procedural guidelines is critical for ensuring laboratory safety and maintaining the integrity of your research. **Spinorphin TFA** is a peptide inhibitor of enkephalin-degrading enzymes and requires careful handling due to its potential hazards.

Hazard Identification and Safety Precautions

Spinorphin TFA is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects. The toxicological properties of this compound have not been fully investigated, warranting a cautious approach.

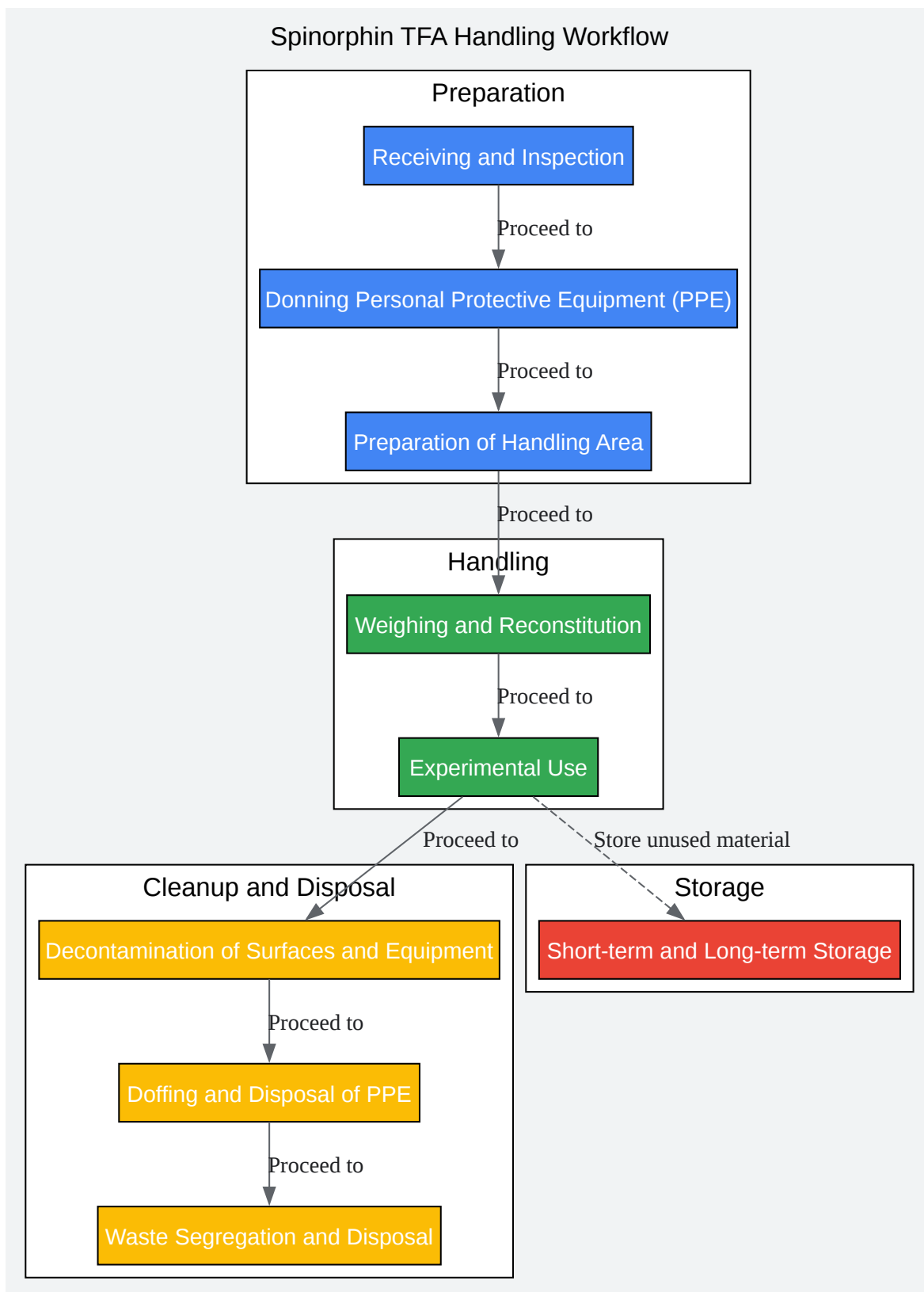
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **Spinorphin TFA**. The following table summarizes the required PPE:

| Protection Type | Recommended Equipment | Specifications |
|-------------------------|---|---|
| Eye and Face Protection | Safety goggles with side shields and a face shield | Must be worn when there is a risk of splashing. |
| Skin Protection | Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat | Gloves should be inspected for integrity before each use and changed frequently. A lab coat should be worn at all times in the handling area. |
| Respiratory Protection | Use in a well-ventilated area. A respirator may be required for large quantities or when generating aerosols. | Consult your institution's environmental health and safety office for specific respirator recommendations. |

Operational Plan: From Receipt to Disposal

A systematic workflow is crucial for the safe handling of **Spinorphin TFA**. The following diagram and procedural steps outline the recommended process.



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